

# An In-depth Technical Guide to the Chemical and Physical Properties of Quindoxin

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## Compound of Interest

Compound Name: Quindoxin

CAS No.: 2423-66-7

Cat. No.: B1212070

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## Abstract

**Quindoxin**, a quinoxaline 1,4-dioxide derivative, has a storied history as a potent antibacterial agent and growth promoter in the veterinary field. Its unique mechanism of action, involving the generation of free radicals to inhibit bacterial DNA synthesis, sets it apart from many conventional antibiotics. However, concerns regarding its mutagenic and carcinogenic potential have led to its withdrawal from the market in many regions. This technical guide provides a comprehensive overview of the chemical and physical properties of **Quindoxin**, its mechanism of action, synthesis, and analytical methodologies. It is intended to serve as a valuable resource for researchers and professionals in drug development and related scientific disciplines who may encounter this compound or its derivatives in their work.

## Chemical Identity and Physicochemical Properties

**Quindoxin**, with the IUPAC name 4-oxidoquinoxalin-1-ium 1-oxide, is a heterocyclic aromatic compound.<sup>[1]</sup> Its fundamental properties are summarized in the table below.

| Property          | Value                                                                                                                                                                    | Source(s) |
|-------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------|-----------|
| Molecular Formula | C <sub>8</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub>                                                                                                              | [1]       |
| Molecular Weight  | 162.15 g/mol                                                                                                                                                             | [1]       |
| CAS Number        | 2423-66-7                                                                                                                                                                | [1]       |
| Appearance        | Solid                                                                                                                                                                    | [1]       |
| Melting Point     | 241 - 243 °C                                                                                                                                                             | [1]       |
| Solubility        | Practically insoluble in water and petroleum ether. Slightly soluble in ethanol, methanol, acetone, benzene, chloroform, ethyl acetate, and acetic acid. Soluble in DMF. | [2]       |
| pKa               | 2.67 ± 0.10 (Predicted)                                                                                                                                                  |           |

## Spectroscopic Profile

The structural elucidation and identification of **Quindoxin** rely on a combination of spectroscopic techniques.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

The <sup>1</sup>H and <sup>13</sup>C NMR spectra of **Quindoxin** provide detailed information about its molecular structure. The aromatic protons and carbons of the quinoxaline ring system exhibit characteristic chemical shifts.

### Experimental Protocol: NMR Spectroscopy of **Quindoxin**

- Sample Preparation: Dissolve approximately 10-20 mg of **Quindoxin** in a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub>, CDCl<sub>3</sub>) in a 5 mm NMR tube.
- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).

- **$^1\text{H}$  NMR Acquisition:** Acquire the proton spectrum using standard parameters. Typical spectral width would be 0-12 ppm.
- **$^{13}\text{C}$  NMR Acquisition:** Acquire the carbon spectrum using proton decoupling. A spectral width of 0-200 ppm is generally sufficient.
- **Data Processing:** Process the raw data (FID) by applying Fourier transformation, phase correction, and baseline correction.
- **Analysis:** Integrate the proton signals and determine the chemical shifts ( $\delta$ ) and coupling constants ( $J$ ) for all resonances. Assign the peaks to the corresponding protons and carbons in the **Quindoxin** molecule. Two-dimensional NMR techniques such as COSY, HSQC, and HMBC can be employed for unambiguous assignments.

## Infrared (IR) Spectroscopy

The FT-IR spectrum of **Quindoxin** is characterized by absorption bands corresponding to the various functional groups present in the molecule.

| Wavenumber ( $\text{cm}^{-1}$ ) | Assignment                                    |
|---------------------------------|-----------------------------------------------|
| ~3100-3000                      | Aromatic C-H stretching                       |
| ~1600-1450                      | C=C and C=N stretching in the aromatic ring   |
| ~1350-1250                      | N-O stretching of the N-oxide groups          |
| ~900-675                        | Out-of-plane C-H bending of the aromatic ring |

### Experimental Protocol: FT-IR Spectroscopy of **Quindoxin**

- **Sample Preparation:** Prepare a KBr pellet by intimately mixing a small amount of **Quindoxin** with dry potassium bromide powder and pressing it into a transparent disk. Alternatively, acquire the spectrum using an ATR (Attenuated Total Reflectance) accessory.
- **Instrumentation:** Use a Fourier Transform Infrared spectrometer.
- **Data Acquisition:** Record the spectrum over the range of 4000-400  $\text{cm}^{-1}$ .

- Analysis: Identify and assign the major absorption bands to their corresponding functional groups.

## Ultraviolet-Visible (UV-Vis) Spectroscopy

**Quindoxin** exhibits characteristic absorption maxima in the UV-Vis region due to electronic transitions within its conjugated system. The  $\lambda_{\text{max}}$  can be influenced by the solvent used.<sup>[3][4][5]</sup>

### Experimental Protocol: UV-Vis Spectroscopy of **Quindoxin**

- Sample Preparation: Prepare a dilute solution of **Quindoxin** in a suitable UV-transparent solvent (e.g., ethanol, methanol, acetonitrile).
- Instrumentation: Use a double-beam UV-Vis spectrophotometer.
- Data Acquisition: Scan the absorbance of the solution over a wavelength range of approximately 200-400 nm.
- Analysis: Determine the wavelength(s) of maximum absorbance ( $\lambda_{\text{max}}$ ) and calculate the molar absorptivity ( $\epsilon$ ) using the Beer-Lambert law if the concentration is known.

## Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) of **Quindoxin** results in a molecular ion peak and a characteristic fragmentation pattern that can be used for its identification. The fragmentation often involves the loss of oxygen atoms from the N-oxide groups.<sup>[6]</sup>

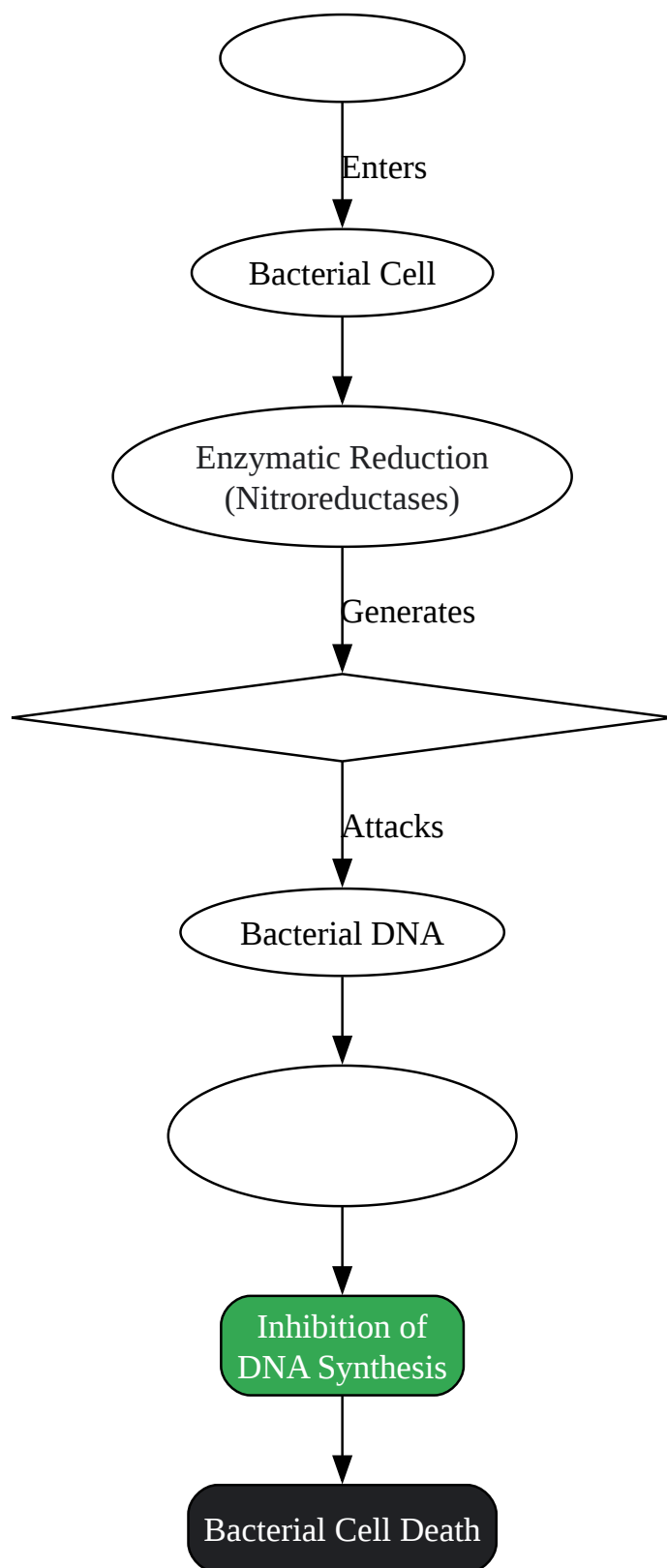
### Experimental Protocol: Mass Spectrometry of **Quindoxin**

- Sample Introduction: Introduce a small amount of **Quindoxin** into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography.
- Ionization: Utilize electron ionization (EI) at a standard energy of 70 eV.
- Mass Analysis: Scan a suitable mass-to-charge ( $m/z$ ) range to detect the molecular ion and fragment ions.

- Analysis: Identify the molecular ion peak ( $M^{+ \cdot}$ ) and analyze the fragmentation pattern to propose the structures of the major fragment ions.[6][7]

## Mechanism of Antibacterial Action

The antibacterial activity of **Quindoxin** is attributed to its ability to inhibit bacterial DNA synthesis. This process is initiated by the enzymatic reduction of the N-oxide groups within the bacterial cell, leading to the generation of reactive free radical intermediates. These radicals can then induce damage to the bacterial DNA, ultimately leading to cell death.[8] This mechanism is particularly effective under anaerobic conditions.



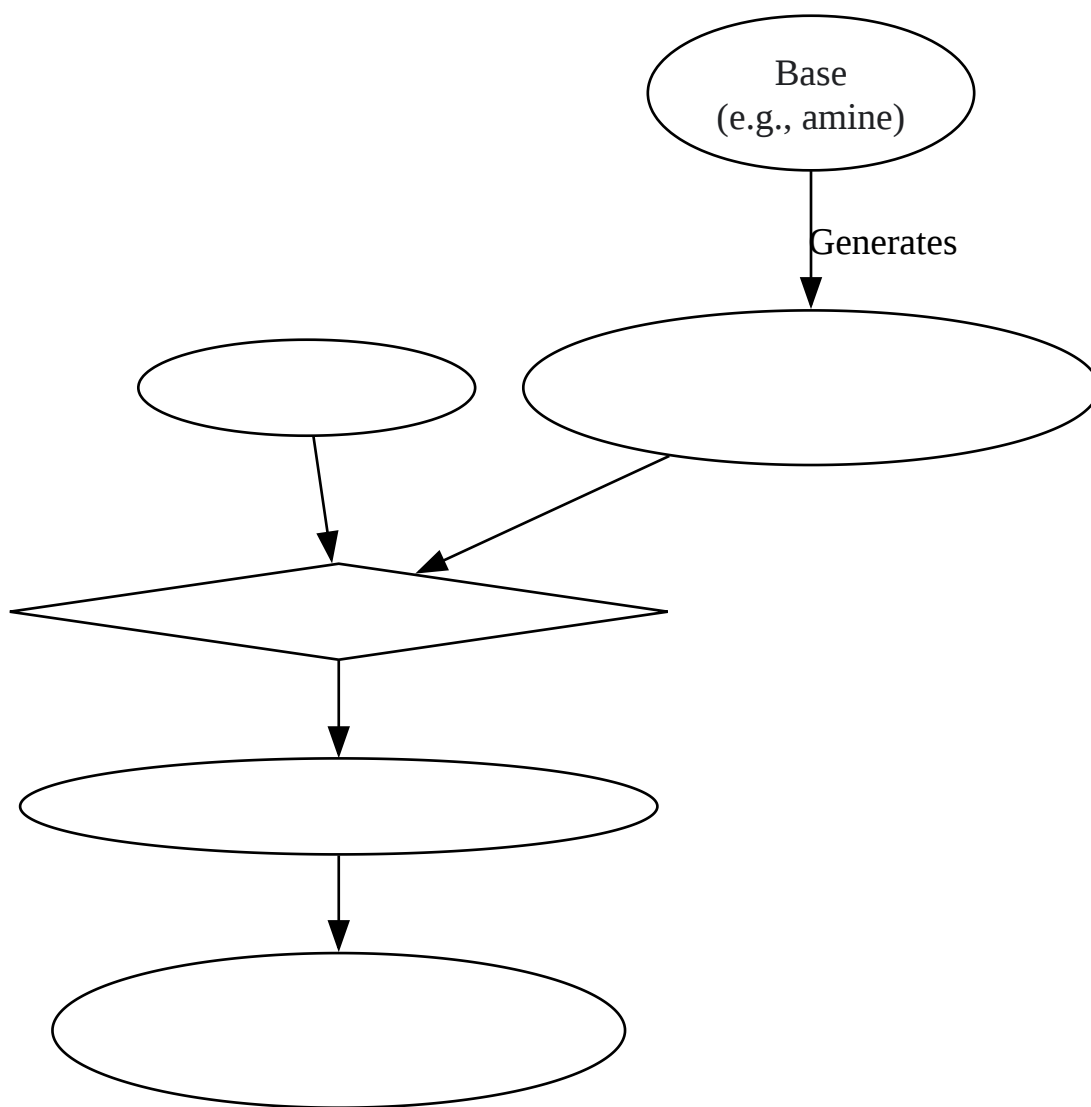
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Experimental Protocol: Elucidation of the Mechanism of Action

- **Bacterial Culture:** Grow a susceptible bacterial strain (e.g., *Escherichia coli*) to the mid-logarithmic phase.
- **Treatment:** Expose the bacterial cultures to various concentrations of **Quindoxin** under both aerobic and anaerobic conditions.
- **Macromolecular Synthesis Inhibition Assay:** At different time points, add radiolabeled precursors for DNA ( $[^3\text{H}]$ thymidine), RNA ( $[^3\text{H}]$ uridine), and protein ( $[^3\text{H}]$ leucine) synthesis.
- **Measurement:** After a short incubation period, precipitate the macromolecules and measure the incorporated radioactivity using a scintillation counter.
- **DNA Damage Assay:** Isolate bacterial DNA from treated and untreated cells. Analyze for DNA strand breaks using techniques such as agarose gel electrophoresis or the comet assay.
- **Free Radical Detection:** Utilize electron spin resonance (ESR) spectroscopy with appropriate spin traps to detect the formation of free radicals in bacterial cell lysates incubated with **Quindoxin**.

## Synthesis of Quindoxin

**Quindoxin** and its derivatives are typically synthesized through the Beirut reaction, which involves the condensation of a benzofuroxan with a  $\beta$ -dicarbonyl compound or an enamine.



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#### Experimental Protocol: Synthesis of a Quinoxaline 1,4-Dioxide Derivative (Illustrative)[9]

- **Reaction Setup:** In a round-bottom flask, dissolve benzofuroxan and an equimolar amount of a suitable  $\beta$ -dicarbonyl compound (e.g., ethyl acetoacetate) in a solvent such as methanol.
- **Base Addition:** Slowly add a catalytic amount of a base, for instance, an amine like N,N-diisopropylethylamine, to the stirred solution.
- **Reaction:** Stir the reaction mixture at room temperature or with gentle heating, monitoring the progress by thin-layer chromatography (TLC).



- **Workup:** Once the reaction is complete, cool the mixture and add water to precipitate the product.
- **Purification:** Collect the crude product by filtration, wash with water, and recrystallize from a suitable solvent (e.g., ethanol) to obtain the purified quinoxaline 1,4-dioxide derivative.

## Analytical Methodologies

The detection and quantification of **Quindoxin**, particularly in complex matrices like animal feed, require sensitive and specific analytical methods.

## High-Performance Liquid Chromatography (HPLC)

HPLC is a widely used technique for the analysis of **Quindoxin**.

Experimental Protocol: HPLC Analysis of **Quindoxin** in Animal Feed[1][10]

- **Sample Extraction:**
  - Weigh a representative sample of the ground animal feed.
  - Extract **Quindoxin** using a suitable solvent mixture, such as methanol-acetonitrile-water, often with the aid of ultrasonication.
  - Centrifuge the mixture and collect the supernatant.
- **Clean-up (QuEChERS Method):**
  - To a portion of the extract, add partitioning salts (e.g., magnesium sulfate, sodium chloride) and a dispersive solid-phase extraction (d-SPE) sorbent (e.g., C18, PSA).
  - Vortex and centrifuge to remove interfering matrix components.
- **Chromatographic Conditions:**
  - **Column:** C18 reversed-phase column.
  - **Mobile Phase:** A gradient or isocratic mixture of methanol and water or acetonitrile and water.

- Flow Rate: Typically 1.0 mL/min.
- Detection: UV detector set at a wavelength corresponding to an absorption maximum of **Quindoxin**.
- Quantification: Prepare a calibration curve using standard solutions of **Quindoxin**. Quantify the amount of **Quindoxin** in the sample by comparing its peak area to the calibration curve.

## Stability and Degradation

**Quindoxin** is susceptible to degradation under certain conditions, particularly exposure to light.

### Photostability

Photostability testing is crucial to understand the impact of light on the stability of **Quindoxin**.

Experimental Protocol: Photostability Testing (ICH Q1B Guideline)[\[8\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

- Sample Preparation: Prepare samples of **Quindoxin** as a solid and in solution. Prepare dark controls by wrapping identical samples in aluminum foil.
- Light Exposure: Expose the samples to a light source that provides a specified overall illumination (e.g., not less than 1.2 million lux hours) and an integrated near-ultraviolet energy (e.g., not less than 200 watt hours/square meter).
- Analysis: After exposure, analyze the samples and the dark controls for any changes in physical properties (e.g., appearance, color) and for the formation of degradation products using a stability-indicating HPLC method.
- Evaluation: Compare the results from the exposed samples to those of the dark controls to determine the extent of photodegradation.

## Toxicological Profile

The use of **Quindoxin** has been largely discontinued due to its toxicological properties.

| Toxicity Endpoint                       | Observation                                                                                                                               | Source(s)   |
|-----------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------|-------------|
| Mutagenicity                            | Induces both base pair substitutions and frameshift mutations in Salmonella typhimurium strains.                                          | [15]        |
| Carcinogenicity                         | Shown to have carcinogenic action in rats.                                                                                                |             |
| Reproductive Toxicity                   | Mequindox, a related compound, has been shown to induce maternal, embryo, and reproductive toxicities, as well as teratogenicity in rats. | [9][11][12] |
| Acute Toxicity (Intraperitoneal, Mouse) | LD50: 500 mg/kg                                                                                                                           |             |

## Conclusion

**Quindoxin** is a compound of significant scientific interest due to its potent antibacterial activity and unique mechanism of action. However, its associated toxicities have limited its practical applications. This guide has provided a detailed overview of its chemical and physical properties, spectroscopic characteristics, synthesis, and analytical methods. The provided experimental protocols offer a foundation for researchers working with this and related quinoxaline 1,4-dioxide compounds. A thorough understanding of the properties and hazards of **Quindoxin** is essential for its safe handling and for the development of potentially safer and more effective analogues in the future.

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